

Application Notes and Protocols: Preparation of Cyclo(Pro-Ala) Stock Solution in DMSO

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Compound of Interest

Compound Name: Cyclo(Pro-Ala)

Cat. No.: B1276373

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Introduction

Cyclo(Pro-Ala), a cyclic dipeptide, has garnered significant interest in various research fields, including drug discovery, due to its unique structural properties and biological activities.^[1] As a natural product, it serves as a valuable scaffold for developing novel therapeutics.^{[1][2]} This document provides a comprehensive guide for the preparation, storage, and handling of a stock solution of **Cyclo(Pro-Ala)** in dimethyl sulfoxide (DMSO), a common aprotic solvent capable of dissolving a wide range of polar and nonpolar compounds.^[3] Adherence to these protocols is crucial for ensuring the accuracy, reproducibility, and safety of experimental results.

Materials and Reagents

Compound Information

Property	Value	Reference
Compound Name	Cyclo(Pro-Ala)	^[2]
Molecular Formula	C ₈ H ₁₂ N ₂ O ₂	^{[2][4][5]}
Molecular Weight	168.19 g/mol	^{[2][4]}
CAS Number	65556-33-4 (for L-Ala-L-Pro)	^[2]
Appearance	White solid/powder	^{[1][2]}

Solvent Information

Property	Value	Reference
Solvent	Dimethyl Sulfoxide (DMSO)	[3]
Molecular Formula	(CH ₃) ₂ SO	[3]
Molar Mass	78.13 g/mol	[3]
Purity	Anhydrous, ≥99.9%	-
CAS Number	67-68-5	[3]

Equipment and Consumables

- Analytical balance
- Vortex mixer
- Sonicator (water bath)
- Pipettes and sterile, filtered pipette tips
- Sterile microcentrifuge tubes or vials (amber or covered with aluminum foil)
- Personal Protective Equipment (PPE): safety goggles, lab coat, and appropriate chemical-resistant gloves (e.g., butyl rubber or double nitrile gloves).[6]

Safety Precautions

Dimethyl Sulfoxide (DMSO) is a powerful solvent that can readily penetrate the skin, potentially carrying dissolved substances with it.[6][7] Therefore, it is imperative to handle DMSO with caution in a well-ventilated area, such as a chemical fume hood.[6] Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.[6] In case of contact with skin, wash the affected area thoroughly with water. Consult the Safety Data Sheet (SDS) for DMSO for complete safety information. While a specific SDS for **Cyclo(Pro-Ala)** is not readily available, it should be handled with the standard care afforded to novel biochemical compounds.

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol details the preparation of a 10 mM stock solution of **Cyclo(Pro-Ala)** in DMSO. The concentration can be adjusted based on experimental needs.

Calculation

To prepare a 10 mM stock solution, the required mass of **Cyclo(Pro-Ala)** is calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

For example, to prepare 1 mL of a 10 mM stock solution:

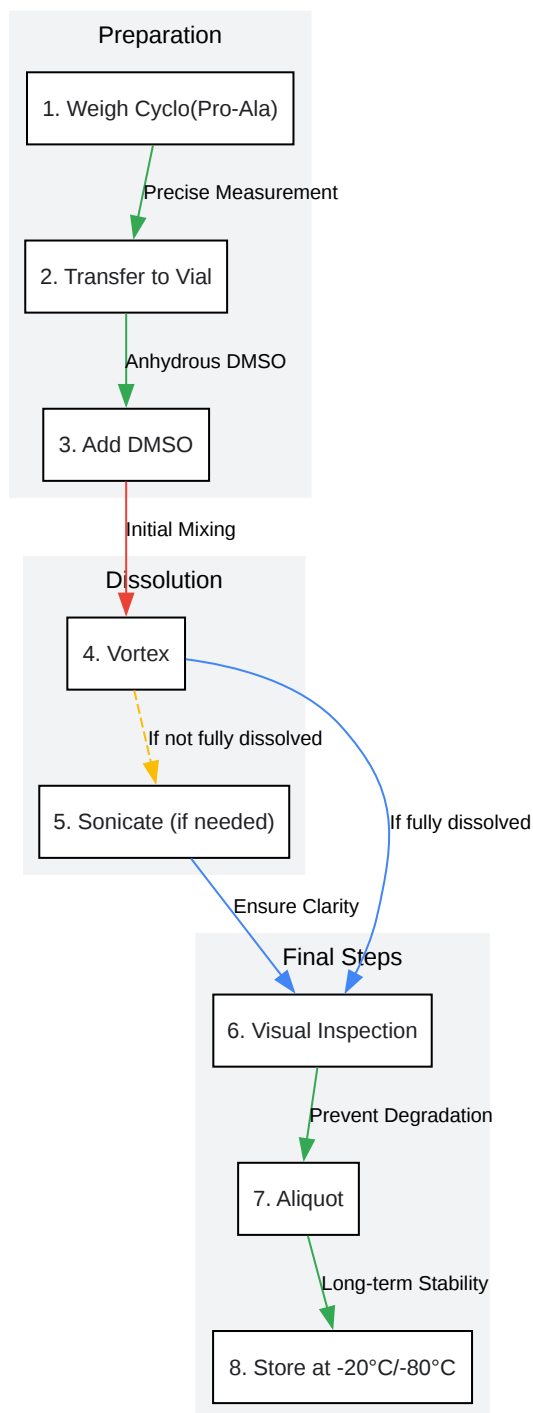
$$\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 168.19 \text{ g/mol} = 1.6819 \text{ mg}$$

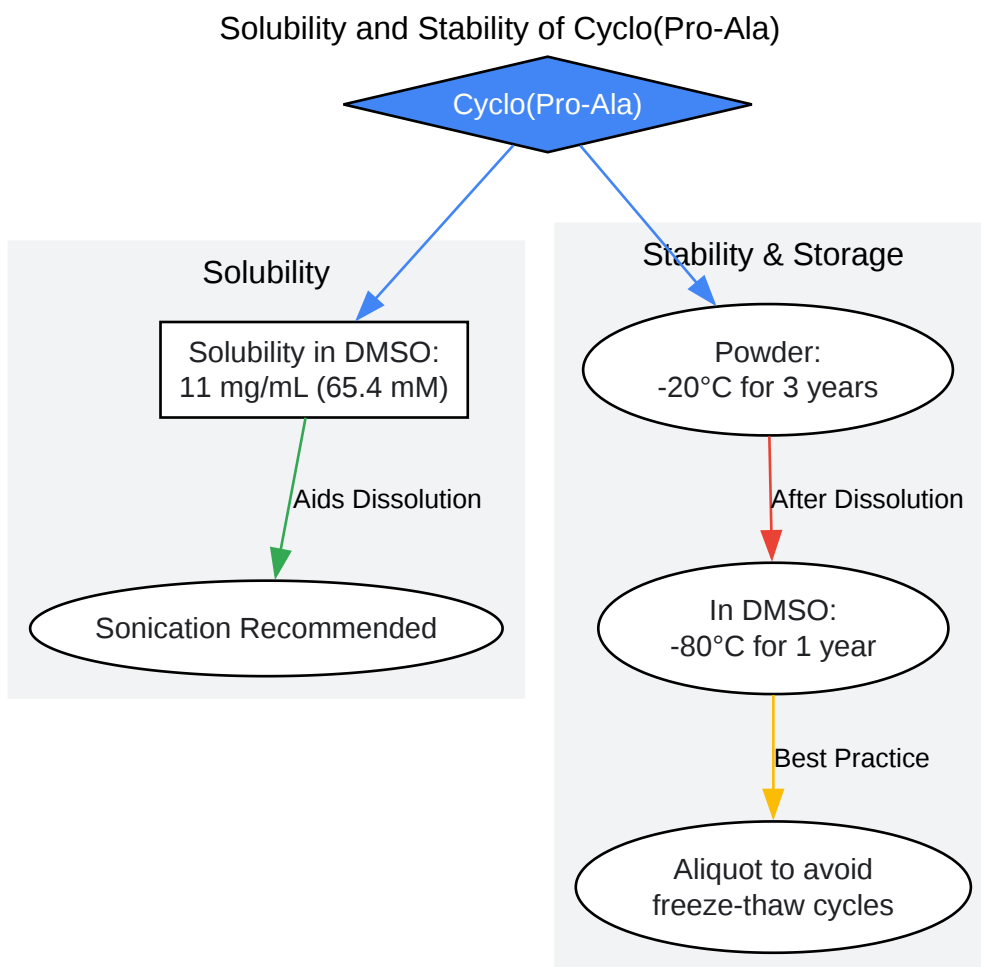
Step-by-Step Procedure

- Weighing: Accurately weigh 1.68 mg of **Cyclo(Pro-Ala)** powder using an analytical balance.
- Transfer: Carefully transfer the weighed powder into a sterile microcentrifuge tube or vial.
- Solvent Addition: Add 1 mL of anhydrous DMSO to the tube containing the **Cyclo(Pro-Ala)** powder.
- Dissolution:
 - Vortex the mixture vigorously for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution in a water bath for 5-10 minutes.[2] Intermittent vortexing during sonication can aid the process.
- Visual Inspection: Visually inspect the solution to ensure that the compound has completely dissolved and the solution is clear.
- Aliquoting and Storage:

- To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes or vials.[\[8\]](#)
- Store the aliquots at -20°C or -80°C for long-term storage.[\[2\]](#)[\[8\]](#)

Workflow for Preparing Cyclo(Pro-Ala) Stock Solution





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